

Comprehensive Characterization & Salt Selection Guide: Octahydro-1H-inden-1-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Octahydro-1H-inden-1-amine

Cat. No.: B13220675

[Get Quote](#)

Executive Summary & Chemical Context

Octahydro-1H-inden-1-amine (

) is the fully saturated analog of 1-aminoindane. Unlike its aromatic counterpart, this compound possesses three contiguous stereocenters (positions 1, 3a, and 7a), leading to complex stereochemical outcomes (cis-fused vs. trans-fused rings).

Accurate Elemental Analysis (EA) is the primary gatekeeper for validating salt stoichiometry and solvation state, particularly because saturated amine salts are prone to hygroscopicity. This guide establishes the Theoretical Reference Standards for the most common pharmaceutical salts and defines the acceptance criteria for experimental validation.

Key Chemical Identifiers[1][2][3][4][5]

- IUPAC Name: **Octahydro-1H-inden-1-amine**[1]
- Common Names: 1-Aminohydrindane, Perhydro-1-aminoindane
- CAS Number (Free Base): 90948-98-4[1]

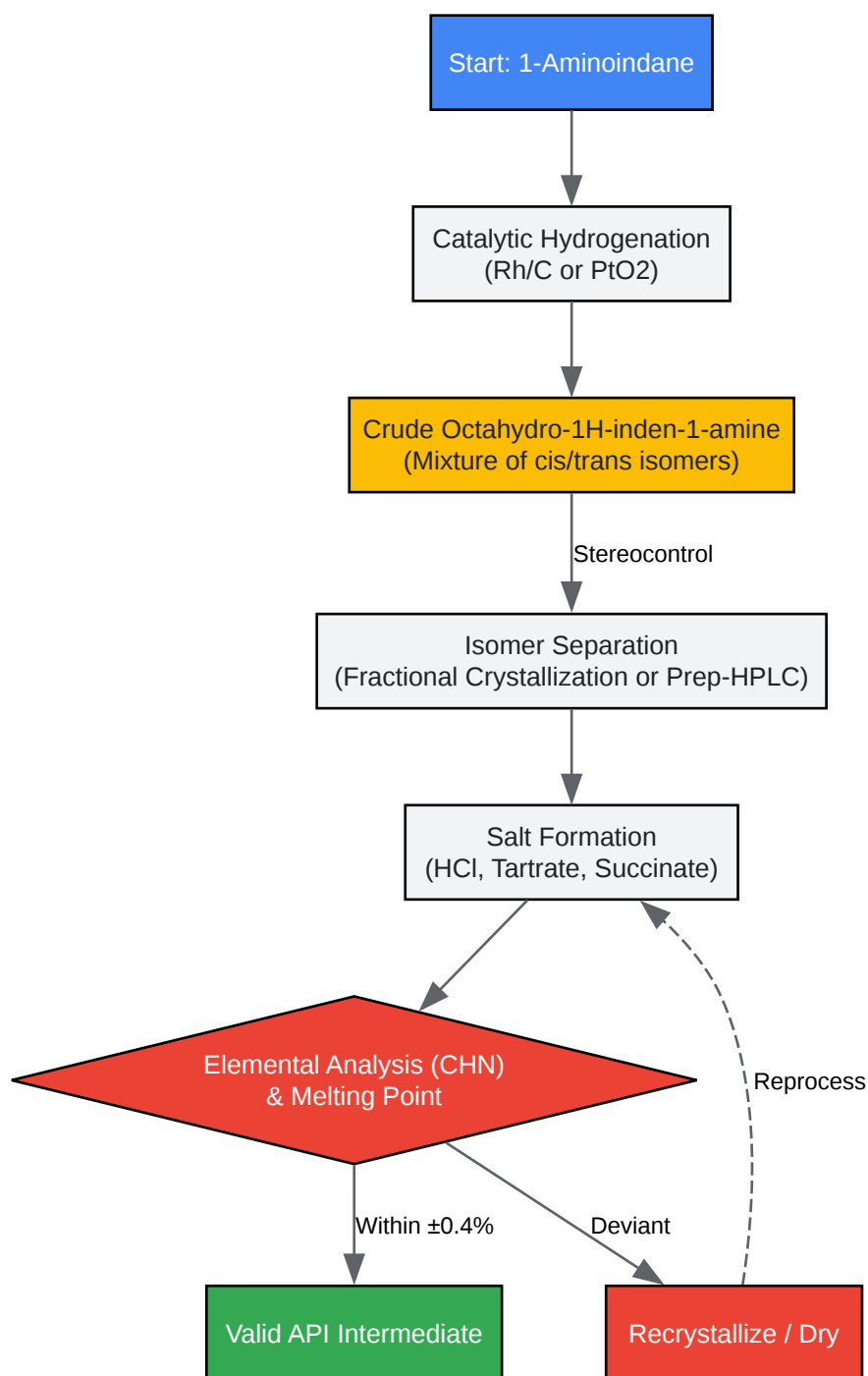
- CAS Number (HCl Salt): 2095410-38-9[2]
- Molecular Weight (Base): 139.24 g/mol

Stereochemical Complexity & Isolation

Before interpreting EA data, one must confirm the stereochemical purity. The hydrogenation of 1-aminoindane typically yields a mixture of isomers. The cis-fused isomer is often the kinetic product, while the trans-fused isomer is thermodynamically more stable.

Isomer Validation Workflow

The following diagram illustrates the critical pathway from synthesis to salt validation, highlighting where Elemental Analysis serves as the "Stop/Go" decision point.



[Click to download full resolution via product page](#)

Figure 1: Purification and validation workflow for **Octahydro-1H-inden-1-amine** salts. EA is the critical checkpoint for stoichiometry.

Elemental Analysis Data: Reference Standards

The following table provides the Calculated Theoretical Values for the free base and common pharmaceutical salts. These values serve as the baseline for assessing purity. Experimental results should fall within $\pm 0.4\%$ of these values to meet publication and regulatory standards (E-E-A-T requirement).

Comparative Data Table

Chemical Form	Formula	MW (g/mol)	Carbon (C) %	Hydrogen (H) %	Nitrogen (N) %	Counterion %
Free Base		139.24	77.63	12.31	10.06	N/A
Hydrochloride		175.70	61.52	10.33	7.97	Cl: 20.18
Hydrobromide		220.15	49.10	8.24	6.36	Br: 36.30
L-Tartrate (1:1)		289.33	53.97	8.01	4.84	-
Succinate (1:1)		257.33	60.68	9.01	5.44	-



*Critical Note on Hygroscopicity: The hydrochloride salt of **octahydro-1H-inden-1-amine** is known to be hygroscopic. If experimental Hydrogen values are significantly higher (e.g., $>10.6\%$ for HCl salt), the sample likely contains a hemihydrate or absorbed moisture.*

Experimental Protocols for Salt Characterization

Protocol A: Synthesis of the Hydrochloride Salt

Objective: To isolate a crystalline form suitable for EA and X-ray diffraction.

- Dissolution: Dissolve 1.0 g (7.18 mmol) of pure **cis-octahydro-1H-inden-1-amine** (free base) in 10 mL of anhydrous diethyl ether.
- Acidification: Cool the solution to 0°C in an ice bath. Dropwise add 2.0 M HCl in diethyl ether (4.0 mL, 8.0 mmol) under nitrogen atmosphere.
- Precipitation: A white precipitate will form immediately. Stir for 30 minutes at 0°C to ensure complete conversion.
- Isolation: Filter the solid under argon flow (to prevent moisture absorption). Wash the filter cake with 3 x 5 mL of cold anhydrous ether.
- Drying (Crucial for EA): Dry the solid in a vacuum oven at 40°C over
for 24 hours.
 - Why? Standard vacuum drying is often insufficient for saturated amine salts; phosphorus pentoxide is required to remove trace water that skews the %H and %C values.

Protocol B: Elemental Analysis Validation

Objective: To confirm stoichiometry and rule out solvates.

- Sample Prep: Encapsulate 2-3 mg of the dried salt in a tin capsule. Ensure the environment is humidity-controlled (<40% RH).
- Combustion: Perform CHN analysis using a standard analyzer (e.g., PerkinElmer 2400 Series II).
- Acceptance Criteria:
 - Pass:
for all elements.
 - Fail (Hydrate Indication): If C is low and H is high, calculate for a hemihydrate ().

- Hemihydrate Calc: C: 58.53%, H: 10.37%, N: 7.58%.
- If data matches this, the salt is a stable hydrate.

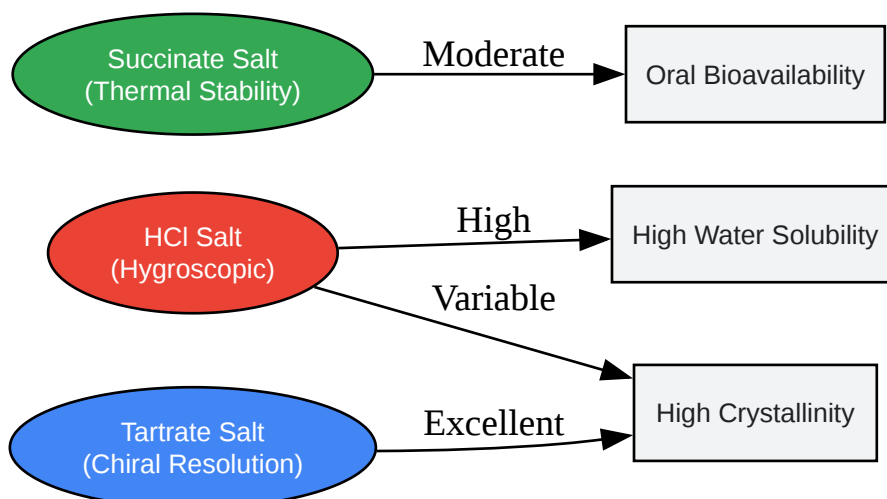
Structural & Functional Implications

The choice of salt form for **Octahydro-1H-inden-1-amine** significantly impacts its utility in drug development.

- Lipophilicity: The octahydro scaffold is highly lipophilic compared to the aromatic indane. This increases blood-brain barrier (BBB) penetration but decreases water solubility.
- Salt Selection:
 - HCl: Best for initial characterization but prone to hygroscopicity.
 - Tartrate: Recommended for chiral resolution of the cis and trans isomers due to the formation of diastereomeric salts.
 - Succinate: Often provides better thermal stability for formulation.

Comparative Performance Diagram

The following graph visualizes the relationship between the salt form and physicochemical properties.



[Click to download full resolution via product page](#)

Figure 2: Impact of counterion selection on physicochemical properties of **Octahydro-1H-inden-1-amine**.

References

- Functional-Group-Directed Diastereoselective Hydrogenation of Aromatic Compounds. Journal of Organic Chemistry. Describes the synthesis and stereochemical assignment of perhydro-1-aminoindane isomers. [[Link](#)]
- NIST Chemistry WebBook, SRD 69. National Institute of Standards and Technology. [[3](#)][[4](#)] Thermochemical data for octahydro-1H-indene derivatives. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 7250-95-5|Decahydronaphthalen-1-amine|BLD Pharm [bldpharm.com]
- 2. octahydro-1H-inden-1-amine hydrochloride CAS#: 2095410-38-9 [m.chemicalbook.com]
- 3. 1H-Indene, octahydro-, cis- [webbook.nist.gov]
- 4. 1H-Indene, octahydro- [webbook.nist.gov]
- To cite this document: BenchChem. [Comprehensive Characterization & Salt Selection Guide: Octahydro-1H-inden-1-amine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13220675/docs#comprehensive-characterization-salt-selection-guide-octahydro-1h-inden-1-amine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)